Definitive Guide to Fmoc-Cys(SO3H)-OH: Synthesis, Purity, and Comparative Analysis

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Compound of Interest	
Compound Name:	*163558-30-3*
CAS No.:	*163558-30-3*
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Executive Summary

The incorporation of Cysteic acid (Cya) into peptide sequences is a critical strategy for developing phosphatase-resistant phosphoserine (pSer) mimetics and enhancing the solubility of hydrophobic sequences. While post-synthetic oxidation of cysteine is a traditional route, it lacks the regioselectivity required for complex therapeutics.

This guide establishes the Direct Incorporation Method using Fmoc-Cys(SO3H)-OH as the superior standard for precision peptide synthesis. We provide a self-validating protocol to confirm purity, overcoming the specific analytical challenges posed by the high polarity of the sulfonic acid moiety.

Part 1: Strategic Selection – Direct Synthesis vs. Oxidation

Before initiating synthesis, it is vital to understand why Fmoc-Cys(SO3H)-OH is preferred over post-synthetic modification. The choice fundamentally alters the impurity profile and the required QC strategy.

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Comparative Analysis: The Specificity Gap

The traditional method involves synthesizing a Cysteine-containing peptide and oxidizing it with performic acid or

. While cost-effective for simple sequences, this method is catastrophic for sequences containing Methionine (Met), Tryptophan (Trp), or Tyrosine (Tyr).

Feature	Method A: Direct Incorporation **(Fmoc-Cys(SO3H)-OH)**	Method B: Post-Synthetic Oxidation **(Performic Acid)**
Regioselectivity	Absolute. Only the target residue carries the sulfonate.	None. Oxidizes all susceptible residues.
Methionine Stability	Met remains intact.	Met oxidizes to Met-Sulfoxide (+16 Da) or Sulfone (+32 Da).
Tryptophan Stability	Trp remains intact.	Trp degrades into multiple oxidation byproducts.
Purity Profile	Main impurities are deletion sequences (easier to separate).	Main impurities are isobaric/oxidized side-products (hard to separate).
Yield	High (assuming optimized coupling).	Variable (dependent on oxidation efficiency and workup).

Decision Logic Visualized

The following diagram illustrates the critical decision pathway for selecting the synthesis method, highlighting the risk points that necessitate the use of Fmoc-Cys(SO3H)-OH.

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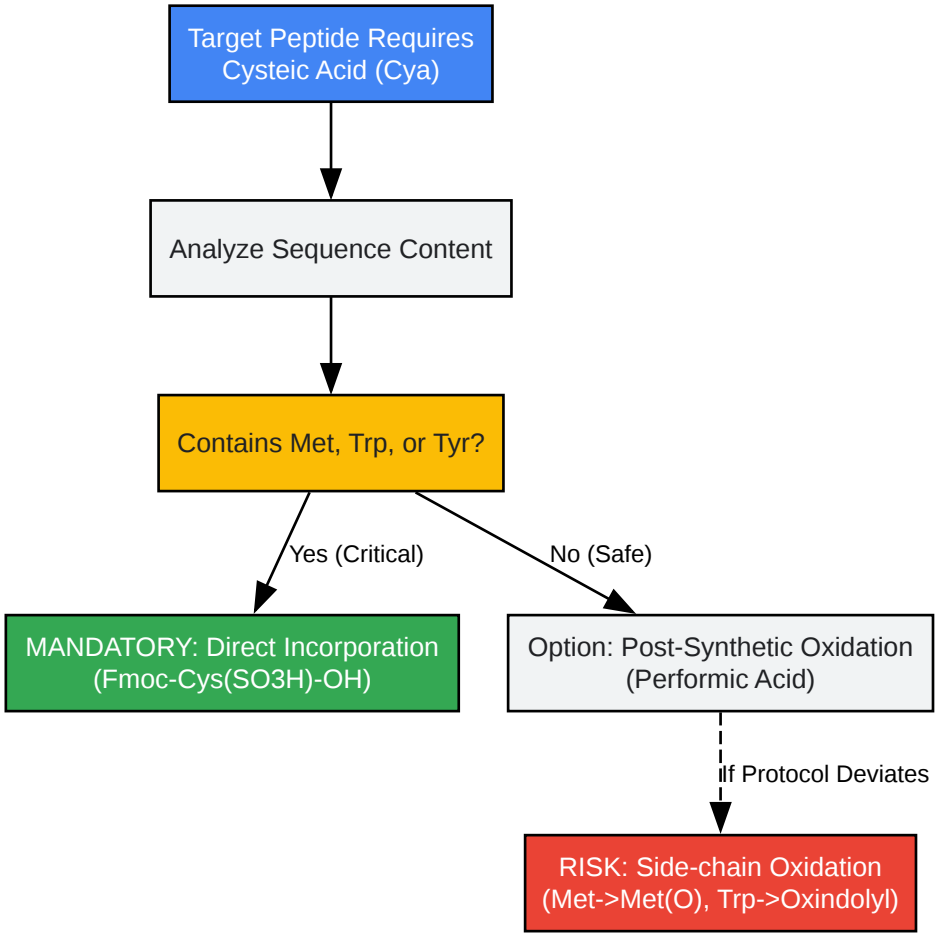

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Figure 1: Decision Matrix for Cysteic Acid Incorporation. Direct synthesis is mandatory for sequences containing oxidation-sensitive residues.

Part 2: The Self-Validating Synthesis Protocol

The high polarity of the sulfonic acid group (

) presents unique challenges in Solid Phase Peptide Synthesis (SPPS). It can cause aggregation or poor solubility in standard DCM/DMF mixtures.

Core Protocol: Direct Incorporation of Fmoc-Cys(SO3H)-OH

Reagents:

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- Building Block: Fmoc-Cys(SO3H)-OH (often supplied as disodium salt or free acid).
- Coupling Reagents: HATU (preferred for sterics) or DIC/Oxyma.
- Base: DIEA (Diisopropylethylamine).
- Solvent: DMF (Dimethylformamide), potentially with 10% DMSO if solubility is poor.

Step-by-Step Methodology:

- Stoichiometry Calculation (Critical):
  - Unlike standard amino acids, the sulfonic acid group is highly acidic. If using the free acid form of the building block, you must add 1 additional equivalent of DIEA to neutralize the proton.
  - Formula: Base Equivalents = (AA Equivalents × 2) + 1.
- Solubilization:
  - Dissolve Fmoc-Cys(SO3H)-OH in DMF.
  - Observation Check: If the solution is cloudy, add anhydrous DMSO dropwise until clear. The sulfonate moiety makes this residue hydrophilic; standard DCM is often insufficient.
- Coupling Reaction:
  - Pre-activate with HATU/DIEA for 30 seconds.
  - Add to resin.[1][2][3][4] Allow to react for 60–90 minutes (extended time recommended due to polarity-induced steric effects).
  - Validation: Perform a Chloranil test (for secondary amines) or Kaiser test. Note that the acidic residue can sometimes interfere with colorimetric tests; a micro-cleavage is the gold standard for validation here.
- Cleavage:

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- Standard Cocktail: TFA/TIS/H2O (95:2.5:2.5).
- Note: Cysteic acid is stable in TFA.[3] Avoid using EDT (Ethanedithiol) unless absolutely necessary for other residues (like Trp), as it is a scavenger for carbocations, not required for the stable sulfonate.

Part 3: Analytical Purity Confirmation (The "Proof")

Confirming the identity and purity of Cysteic acid peptides requires adjusting standard HPLC and MS workflows. The "Self-Validating System" relies on observing specific shifts in retention time and mass.

HPLC Behavior: The Polarity Shift

Cysteic acid is significantly more polar than Cysteine.

- Expectation: The Cya-peptide will elute earlier (lower retention time,

) than the corresponding Cys-peptide or non-sulfonated impurities.
- Column Selection: Standard C18 may result in elution in the void volume for short peptides.
  - Recommendation: Use AQ-C18 (Polar-embedded) or HILIC columns for short, hydrophilic sequences.

Mass Spectrometry: The Mass Shift

- Delta Mass: The conversion of Cysteine (-SH) to Cysteic Acid (

) results in a mass increase of +48 Da.
- Ionization Mode:
  - Negative Mode (ESI-): Highly sensitive for sulfonated peptides. Look for

    ions.
  - Positive Mode (ESI+): Standard for peptides.[5] However, the strong negative charge of

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can suppress ionization or form salt adducts (

). Ensure the mobile phase has 0.1% Formic Acid to protonate the peptide backbone.

Analytical Workflow Diagram

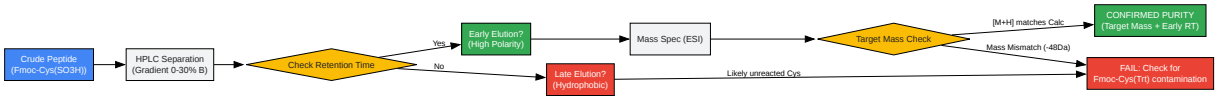

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Figure 2: Analytical Logic Flow. Successful synthesis is defined by early HPLC elution combined with the specific mass of the sulfonate.

Part 4: Data Interpretation Guide

Use the table below to interpret your QC data. This table assumes a comparison between the target Cysteic acid peptide and potential impurities.

Analyte	HPLC Retention ( )	Mass Shift (Mass)	Interpretation
Target: Peptide-Cys(SO3H)	Early (e.g., 8.5 min)	Target	Product Confirmed
Impurity: Peptide-Cys(SH)	Late (e.g., 12.0 min)	-48 Da	Failed Oxidation / Wrong Building Block
Impurity: Peptide-Cys(SO2H)	Intermediate	-16 Da	Incomplete Oxidation (Sulfinic Acid)
Impurity: Met-Oxide (+Cya)	Early	+16 Da (vs Target)	Side-reaction (if using oxidation method)

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Troubleshooting "Ghost" Peaks

If you observe a peak with the correct mass but split peak shape:

- Check pH: The sulfonic acid group has a very low pKa (<0). Ensure your HPLC mobile phase is sufficiently acidic (0.1% TFA pH ~2) to keep the carboxylates protonated, though the sulfonate will remain ionized.
- Salt Adducts: In MS, look for +22 Da (Sodium) or +38 Da (Potassium) adducts, which are common with strong anions like sulfonates.

References

- Knapen, T. et al.Synthesis and conformational preferences of peptides and proteins with cysteine sulfonic acid. Organic & Biomolecular Chemistry.[3][6] [Link]
- American Society for Mass Spectrometry.Negative Ion Fragmentation of Cysteic Acid Containing Peptides. [Link]

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